9-Hydroxy Benzopyrene-d11 safety data sheet (SDS)

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Compound of Interest

Compound Name:	*9-Hydroxy Benzopyrene-d11*
CAS No.:	*1246818-35-8*
Cat. No.:	*B588348*

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Technical Monograph: 9-Hydroxybenzo[a]pyrene-d11

Handling, Safety, and Bio-Analytical Application Guide

Part 1: Compound Identity & Physicochemical Profile

9-Hydroxybenzo[a]pyrene-d11 (9-OH-BaP-d11) is a highly specialized, stable isotope-labeled derivative of the polycyclic aromatic hydrocarbon (PAH) metabolite 9-hydroxybenzo[a]pyrene. It serves as the "gold standard" internal reference for quantifying benzo[a]pyrene exposure in biological matrices via Isotope Dilution Mass Spectrometry (IDMS).

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Property	Data
Chemical Name	9-Hydroxybenzo[a]pyrene-d11
Synonyms	Benzo[a]pyren-9-ol-d11; 9-Hydroxy-BaP-d11
CAS Number	1246818-35-8 (Labeled); 17573-21-6 (Unlabeled)
Molecular Formula	$C_{20}HD_{11}O$
Molecular Weight	~279.38 g/mol (varies slightly by enrichment)
Isotopic Purity	Typically ≥ 98 atom % D
Physical State	Off-white to yellow solid (Light Sensitive)
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Insoluble in water

The Causality of Deuteration

The -d11 designation indicates that 11 hydrogen atoms on the aromatic ring system have been replaced with deuterium.

- Why d11? A mass shift of +11 Da moves the internal standard signal far beyond the natural isotopic envelope of the native analyte (M+1, M+2), eliminating "cross-talk" interference in Mass Spectrometry.
- Stability: Aromatic protons are non-exchangeable under physiological conditions, ensuring the label remains intact during extraction, unlike labile protons (e.g., on hydroxyl groups).

Part 2: Bio-Analytical Context & Mechanism

To use this compound effectively, one must understand the metabolic pathway it tracks. Benzo[a]pyrene (BaP) is a procarcinogen.[1][2][3][4] It is not carcinogenic until metabolically activated by Cytochrome P450 enzymes (primarily CYP1A1/1B1).

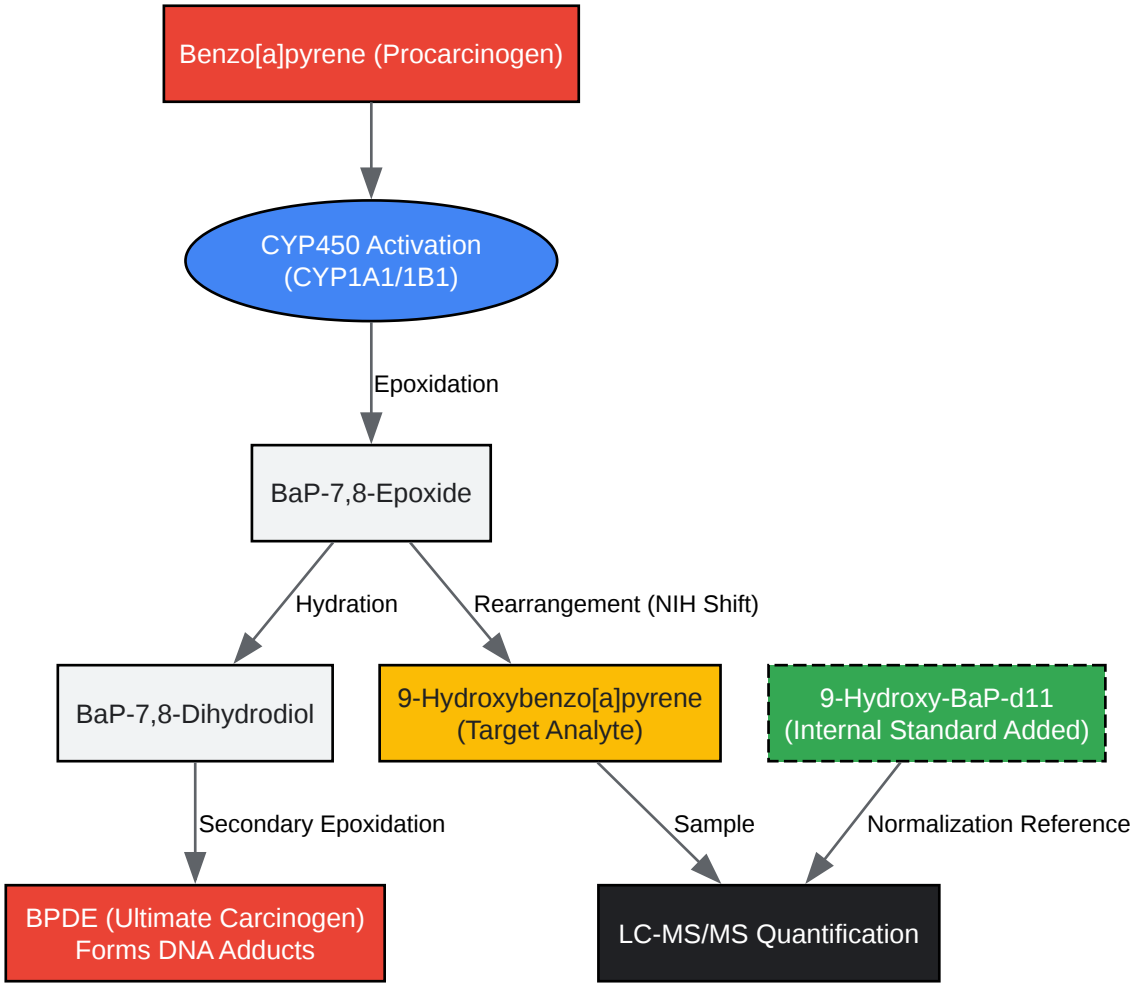
9-Hydroxybenzo[a]pyrene is a phenol metabolite. While often considered a detoxification product (ready for glucuronidation), its presence signals upstream activation of the BaP parent

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compound.

Visualization: Metabolic Pathway & Internal Standard Entry

The following diagram illustrates the bioactivation of BaP and where the 9-OH-BaP-d11 standard enters the analytical workflow.



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Figure 1: Metabolic fate of Benzo[a]pyrene showing the formation of the 9-hydroxy metabolite and the integration point for the d11 internal standard.[4]

Part 3: Hazard Profiling & Barrier Analysis

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Warning: Treat 9-Hydroxybenzo[a]pyrene-d11 with the same extreme caution as the parent Benzo[a]pyrene. There is no evidence that deuteration mitigates toxicity.

GHS Classification (Derived from Parent BaP)

- Carcinogenicity: Category 1B (May cause cancer).
- Germ Cell Mutagenicity: Category 1B (May cause genetic defects).
- Reproductive Toxicity: Category 1B (May damage fertility or the unborn child).
- Aquatic Toxicity: Acute/Chronic Category 1 (Very toxic to aquatic life).

Barrier Analysis Strategy

Standard "lab safety" is insufficient. You must employ a Barrier System to prevent exposure.[2] [3]

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Hazard Vector	Barrier Strategy	Causality / Rationale
Dermal Absorption	Double Nitrile or Silver Shield (Laminate) gloves.	PAHs are highly lipophilic and can permeate standard latex or thin nitrile rapidly. Double gloving provides a breakthrough time buffer.
Inhalation (Dust)	HEPA-filtered enclosure (Class II BSC or Vented Balance Enclosure).	As a solid, electrostatic forces can aerosolize particles during weighing. Inhalation bypasses first-pass metabolism, delivering carcinogens systemically.
Surface Contamination	Disposable Liners (Benchkote) + Wet Wiping.	PAHs adsorb strongly to surfaces. Dry sweeping re-aerosolizes dust. Wet wiping with ethanol/surfactant captures lipophilic residues.
Photolysis	Amber Glassware / Low UV lighting.	PAHs degrade under UV light. Using clear glass compromises the standard's purity, leading to quantification errors.

Part 4: Analytical Protocol (LC-MS/MS)

This protocol utilizes Isotope Dilution, where the d11-standard corrects for extraction efficiency and matrix suppression.

Workflow Visualization



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Figure 2: Sample preparation workflow emphasizing the early addition of the internal standard to correct for downstream losses.

Step-by-Step Methodology

- Sample Preparation & Hydrolysis:
  - Aliquot 1.0 mL of urine or plasma.
  - Critical Step: Add 10 µL of 9-OH-BaP-d11 working solution (e.g., 100 ng/mL in MeOH). Self-Validation: Adding IS before hydrolysis/extraction ensures that any loss of analyte during these steps is mirrored by the IS, cancelling out the error.
  - Add

    -glucuronidase/arylsulfatase buffer (pH 5.0) and incubate at 37°C for 12 hours. (9-OH-BaP is excreted almost entirely as a conjugate; hydrolysis liberates the free phenol for analysis).
- Extraction (LLE):
  - Add 3 mL of Hexane:Ethyl Acetate (9:1 v/v). The high lipophilicity of BaP derivatives necessitates non-polar solvents.
  - Vortex vigorously (5 min) and centrifuge (3000 x g, 10 min).
  - Transfer the organic (upper) layer to a silanized glass tube. Note: PAHs stick to non-silanized glass.
- Concentration:
  - Evaporate under a gentle stream of Nitrogen at 35°C. Do not over-dry, as PAHs can sublime or adsorb irreversibly to the vessel walls.
- LC-MS/MS Parameters:
  - Column: C18 Reverse Phase (e.g., 1.7 µm, 2.1 x 100 mm).
  - Mobile Phase: A: Water (0.1% Formic Acid); B: Acetonitrile (0.1% Formic Acid).

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- Ionization: Electrospray Ionization (ESI) in Negative Mode (Phenols ionize best in negative mode, forming $[M-H]^-$).
- MRM Transitions:
  - Analyte (9-OH-BaP): 267.1

    239.1
  - Internal Standard (9-OH-BaP-d11): 278.2

    250.2

Part 5: Emergency Response Protocols

Scenario	Immediate Action	Secondary Action
Skin Contact	Wash with soap and water for 15 min. Do not use alcohol (enhances absorption).	Seek medical surveillance.[5][6][7] Monitor for dermal sensitization.
Inhalation	Move to fresh air immediately.	Supplemental oxygen if breathing is labored. Treat as potential carcinogen exposure.[2][8][7]
Spill (Solid)	Wet spill with water/surfactant to prevent dust. Cover with absorbent pads.	Dispose of as Hazardous Chemical Waste (P-listed equivalent).

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